

# Application Notes and Protocols for MTT Assay: Formazan Solubilization with DMSO

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## Compound of Interest

Compound Name: Formazan

Cat. No.: B1609692

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These application notes provide a comprehensive guide to performing the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay, a widely used colorimetric method for assessing cell viability, proliferation, and cytotoxicity.[1] A critical step in this assay is the solubilization of **formazan** crystals, and this document will focus on the use of dimethyl sulfoxide (DMSO) for this purpose.

The MTT assay is a valuable tool in various research areas, including drug discovery, toxicology, and cancer research.[2][3] The principle of the assay is based on the ability of metabolically active cells to reduce the yellow tetrazolium salt MTT to a purple **formazan** product.[1][4] This reduction is primarily carried out by NAD(P)H-dependent oxidoreductase enzymes located in the mitochondria.[5][6] The resulting insoluble **formazan** crystals are then dissolved, and the absorbance of the solution is measured, which is directly proportional to the number of viable cells.[4][7]

## Quantitative Data Summary

For successful and reproducible MTT assays, careful optimization of several parameters is crucial. The following table summarizes key quantitative data points for consideration:

Parameter	Recommended Range/Value	Notes
Cell Seeding Density	1,000 - 100,000 cells/well	Optimal density is cell-line dependent and should be determined experimentally to ensure a linear relationship between cell number and absorbance. <a href="#">[8]</a> <a href="#">[9]</a>
MTT Reagent Concentration	0.5 mg/mL (in sterile PBS or serum-free medium)	A stock solution of 5 mg/mL in PBS is commonly prepared, filter-sterilized, and stored at -20°C, protected from light. <a href="#">[4]</a> <a href="#">[5]</a>
MTT Incubation Time	2 - 4 hours	Incubation should be sufficient for the formation of visible purple formazan crystals when observed under a microscope. <a href="#">[1]</a>
DMSO Volume for Solubilization	100 - 200 µL/well (for 96-well plates)	The volume should be sufficient to completely dissolve the formazan crystals. <a href="#">[10]</a> <a href="#">[11]</a>
Formazan Solubilization Time	15 - 20 minutes	Gentle shaking on an orbital shaker at a low speed can facilitate complete solubilization. <a href="#">[10]</a> <a href="#">[12]</a>
Absorbance Measurement Wavelength	570 nm	A reference wavelength of 630 nm can be used to subtract background absorbance. <a href="#">[6]</a>
Final DMSO Concentration (in treated wells)	< 0.5%	When testing compounds dissolved in DMSO, the final concentration in the well should be kept low to avoid

solvent-induced cytotoxicity.[2]

[8]

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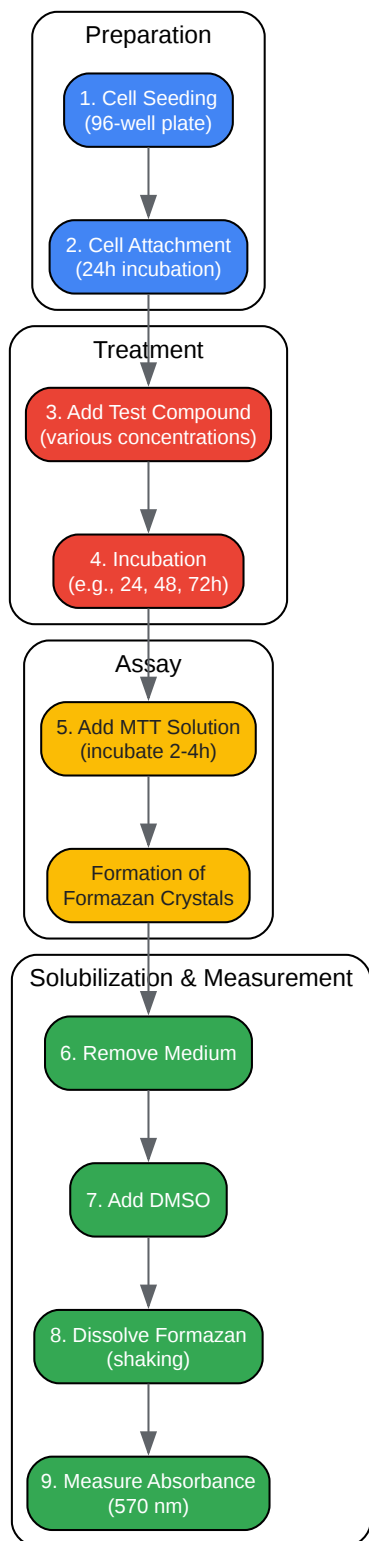
## Experimental Protocols

### Reagent Preparation

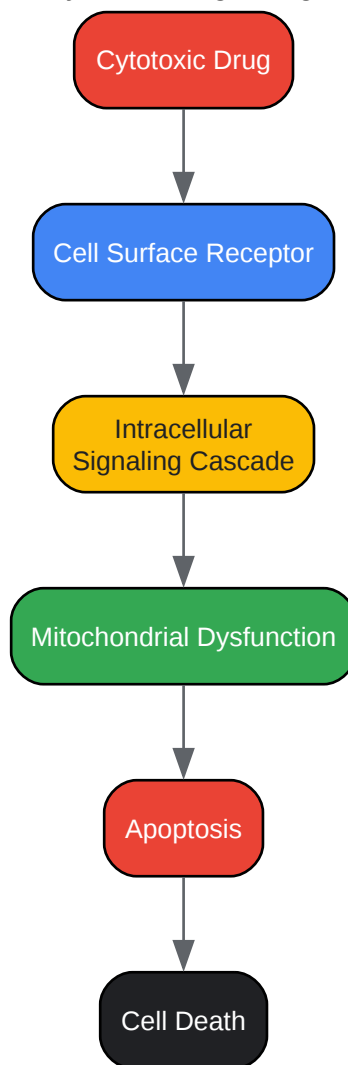
- MTT Solution (5 mg/mL): Dissolve MTT powder in sterile phosphate-buffered saline (PBS) to a final concentration of 5 mg/mL.[4] Vortex to ensure complete dissolution. Filter-sterilize the solution using a 0.22 µm filter and store it at -20°C, protected from light.[4]
- DMSO (Dimethyl Sulfoxide): Use high-purity, anhydrous DMSO.[4]
- Cell Culture Medium: Use the appropriate complete medium for the cell line being tested.
- Phosphate-Buffered Saline (PBS): Prepare sterile PBS (pH 7.4).

### MTT Assay Workflow Diagram

## MTT Assay Experimental Workflow



## General Cytotoxic Signaling Pathway

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